

In-Depth Technical Guide to BU-2313 A: A Dienoyltetramic Acid Antibiotic

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Compound of Interest

Compound Name: BU-2313 A

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **BU-2313 A**, a member of the dienoyltetramic acid class of antibiotics. The information is compiled to serve as a foundational resource for researchers engaged in antibiotic discovery and development.

Core Chemical Structure and Properties

BU-2313 A is an antibiotic with the molecular formula $C_{27}H_{35}NO_9$.^{[1][2]} It is part of a complex that also includes BU-2313 B ($C_{26}H_{33}NO_9$).^[2] Structurally, **BU-2313 A** is the N-methylated derivative of BU-2313 B, with the methylation occurring on the tetramic acid moiety. The core structure features a complex polycyclic system linked to a dienoyltetramic acid side chain.

Table 1: Physicochemical Properties of **BU-2313 A**

Property	Value	Source
Molecular Formula	C27H35NO9	[1][2]
Monoisotopic Mass	517.2312 Da	[1]
IUPAC Name	methyl 10-[(3E,5E)-7-hydroxy-4-methyl-7-(1-methyl-2,4-dioxopyrrolidin-3-ylidene)hepta-3,5-dien-2-yl]-3,5,9-trimethyl-7-oxo-4,11,12-trioxatricyclo[6.3.1.01,5]dodecane-2-carboxylate	[1]
XlogP (predicted)	2.5	[1]

Spectroscopic Data

The structural elucidation of **BU-2313 A** was accomplished through various spectroscopic methods. Key proton NMR (¹H-NMR) signals have been reported, which were instrumental in defining the stereochemistry and connectivity of the molecule.

Table 2: Key ¹H-NMR Chemical Shifts for **BU-2313 A**

Proton	Chemical Shift (δ ppm)	Multiplicity & Coupling Constant (J Hz)
Olefinic Proton	7.25	AB quartet, J=15.5
Olefinic Proton	5.72	AB quartet, J=15.5
Olefinic Proton	5.89	broad doublet, J=10
COOCH ₃	3.76	s
C-CH ₃	1.79	s
C-CH ₃	1.42	s
C-CH ₃	1.31	
C-CH ₃	1.03	
C-CH ₃	0.87	

Note: The data is based on the analysis of related structures and fragments as described in the literature.^[3] A comprehensive assignment of all protons requires access to the full original spectroscopic data.

Biological Activity and Mechanism of Action

BU-2313 A exhibits a broad spectrum of activity against both Gram-positive and Gram-negative anaerobic bacteria.^[2] It has also shown inhibitory effects on some aerobic bacteria, such as streptococci.^[2] In comparative studies, the related compound **BU-2313 B** was found to be approximately twice as active as **BU-2313 A**.^[2]

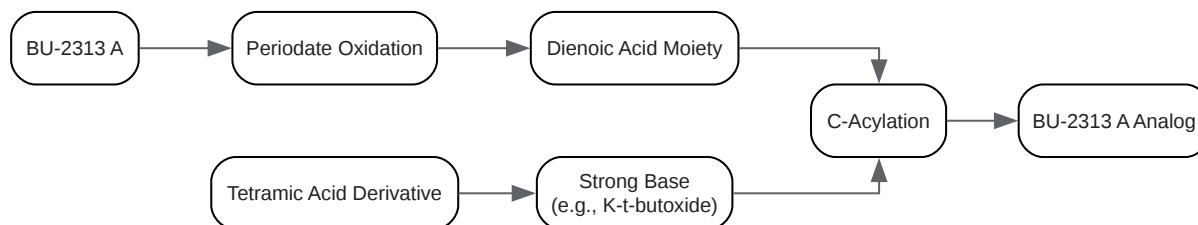
The precise mechanism of action for **BU-2313 A** has not been fully elucidated in the available literature. However, as a member of the tetramic acid family of antibiotics, it is hypothesized to interfere with essential cellular processes in bacteria. Further research is required to identify the specific molecular targets and signaling pathways affected by **BU-2313 A**.

Experimental Protocols

Semi-Synthesis of **BU-2313 A** Analogs

A key synthetic strategy for producing analogs of **BU-2313 A** involves the C-acylation of tetramic acid derivatives.[4] This semi-synthetic approach allows for the modification of the tetramic acid portion of the molecule, enabling structure-activity relationship (SAR) studies.

Workflow for Semi-Synthesis:



Chemical Structure of BU-2313 A

BU2313A

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References

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